

# An In-depth Technical Guide to the Physical Properties of Octadecyltrimethoxysilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octadecyltrimethoxysilane

Cat. No.: B1207800

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Octadecyltrimethoxysilane** (OTMS) is an organosilicon compound with the chemical formula  $C_{21}H_{46}O_3Si$ . It is a colorless liquid widely utilized in surface chemistry and materials science.<sup>[1]</sup> Its primary application lies in the formation of hydrophobic coatings and self-assembled monolayers (SAMs) on various substrates.<sup>[1]</sup> This guide provides a comprehensive overview of the physical properties of **Octadecyltrimethoxysilane**, details on the experimental methodologies for their determination, and visualizations of its key chemical processes.

## Physical and Chemical Properties

**Octadecyltrimethoxysilane** is characterized by the following physical and chemical properties:

Property	Value	Source(s)
Molecular Formula	C <sub>21</sub> H <sub>46</sub> O <sub>3</sub> Si	[2]
Molecular Weight	374.69 g/mol	[2]
Appearance	Colorless liquid	[1]
Melting Point	13 - 17 °C / 55.4 - 62.6 °F	[2]
Boiling Point	170 °C / 338 °F @ 0.1 mmHg	[2]
Density	0.883 g/cm <sup>3</sup>	[1]
Refractive Index	1.438 - 1.440	[1]
Vapor Pressure	0.01 mmHg @ 20 °C	[2]
Flash Point	139 °C / 282.2 °F	[2]
Solubility	Insoluble in water (reacts)	[2]
Stability	Moisture sensitive	[2]

## Experimental Protocols

The determination of the physical properties of **Octadecyltrimethoxysilane** follows standardized methodologies, often adhering to protocols established by organizations such as ASTM International.

### Melting Point Determination (Capillary Method)

The melting point of **Octadecyltrimethoxysilane** is determined using a capillary tube method, which is a standard technique for organic compounds.[3][4]

- Apparatus: A melting point apparatus consisting of a heated block with a sample holder, a thermometer, and a viewing lens.
- Procedure:
  - A small, powdered sample of solidified **Octadecyltrimethoxysilane** is packed into a thin-walled capillary tube.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which the substance is completely molten are recorded as the melting point range.

## Boiling Point Determination (Distillation Method)

The boiling point at reduced pressure is determined by a vacuum distillation method.

- Apparatus: A distillation apparatus including a boiling flask, a condenser, a receiving flask, a thermometer, and a vacuum source with a manometer.
- Procedure:
  - A sample of **Octadecyltrimethoxysilane** is placed in the boiling flask.
  - The system is evacuated to the desired pressure (e.g., 0.1 mmHg).
  - The sample is heated, and the temperature of the vapor that distills is recorded as the boiling point at that pressure.

## Density Measurement (Pycnometer Method)

The density of liquid **Octadecyltrimethoxysilane** is determined using a pycnometer.

- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a temperature-controlled bath.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with **Octadecyltrimethoxysilane** and weighed again at a specific temperature.

- The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) and weighed at the same temperature.
- The density of **Octadecyltrimethoxysilane** is calculated from these masses and the known density of the reference substance.

## Refractive Index Measurement (Refractometer)

The refractive index is measured using a refractometer, such as an Abbe refractometer.<sup>[5]</sup>

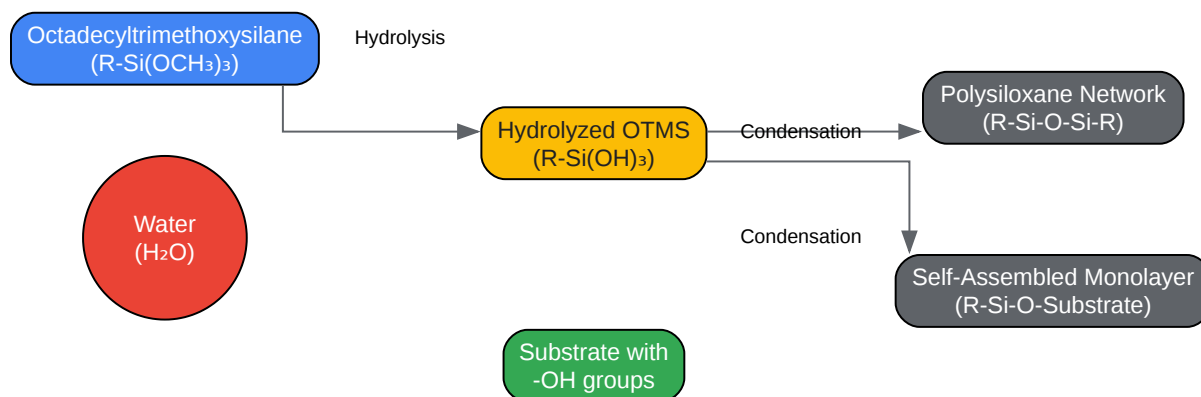
- Apparatus: A refractometer with a light source, a prism, and a telescope or digital detector.
- Procedure:
  - A few drops of **Octadecyltrimethoxysilane** are placed on the prism of the refractometer.
  - Light is passed through the sample, and the angle of refraction is measured.
  - The refractive index is read directly from the instrument's scale or digital display.

## Key Chemical Processes and Applications

**Octadecyltrimethoxysilane** is primarily used to modify surfaces, rendering them hydrophobic. This is achieved through the formation of a self-assembled monolayer (SAM). The process involves two key chemical reactions: hydrolysis and condensation.

### Hydrolysis and Condensation

In the presence of water, the methoxy groups ( $-\text{OCH}_3$ ) of **Octadecyltrimethoxysilane** undergo hydrolysis to form silanol groups ( $-\text{OH}$ ). These silanol groups are reactive and can then undergo condensation reactions with hydroxyl groups on a substrate surface (e.g., silica, metal oxides) or with other silanol groups to form a stable siloxane network ( $-\text{Si-O-Si}-$ ).

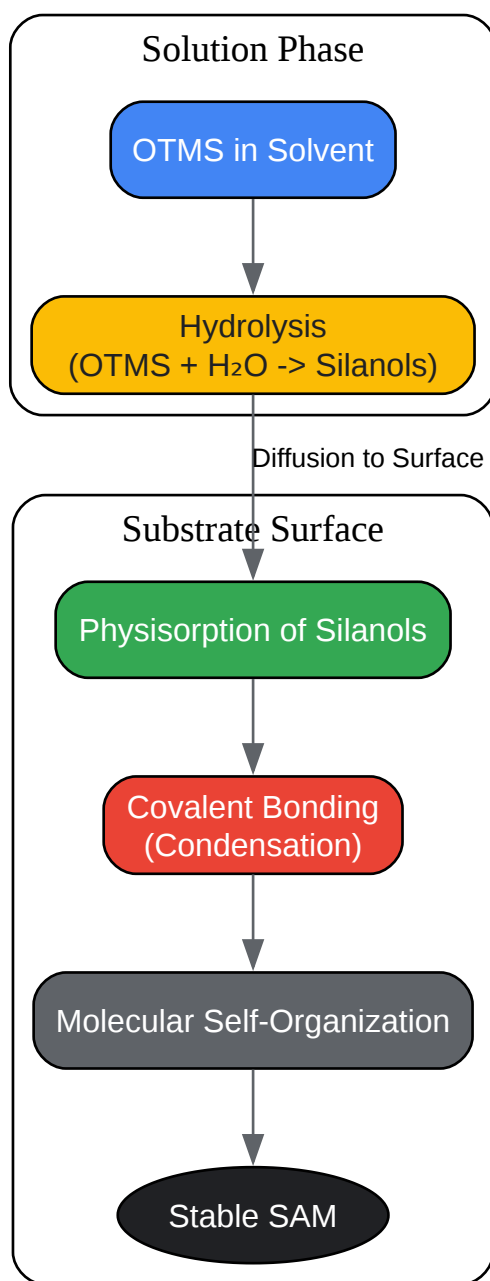


[Click to download full resolution via product page](#)

Caption: Hydrolysis and condensation of **Octadecyltrimethoxysilane**.

## Self-Assembled Monolayer (SAM) Formation Workflow

The formation of a SAM on a substrate is a spontaneous process that leads to a highly ordered, single-molecule-thick layer. This process is crucial for applications in nanotechnology, biosensors, and drug delivery systems.[1][6]



[Click to download full resolution via product page](#)

Caption: Workflow for the formation of a self-assembled monolayer.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Octadecyltrimethoxysilane - Wikipedia [en.wikipedia.org]
- 2. Multifaceted Studies on Octadecyltrimethoxysilane: From Air/Water Interface Reactions to Nanodevice Applications\_Chemicalbook [m.chemicalbook.com]
- 3. infinitalab.com [infinitalab.com]
- 4. standards.globalspec.com [standards.globalspec.com]
- 5. Refractive Index ASTM D542 [intertek.com]
- 6. Attaching biological probes to silica optical biosensors using silane coupling agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Octadecyltrimethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207800#what-are-the-physical-properties-of-octadecyltrimethoxysilane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

